

3,5-Dichlorophenyl methyl sulphone CAS 22821-89-2 properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3,5-Dichlorophenyl methyl sulphone

Cat. No.: B1206587

[Get Quote](#)

An In-depth Technical Guide to 3,5-Dichlorophenyl Methyl Sulphone

This guide provides a comprehensive technical overview of **3,5-Dichlorophenyl methyl sulphone** (CAS 22821-89-2), a compound of interest for researchers in toxicology, drug metabolism, and chemical synthesis. This document synthesizes available data to offer insights into its properties, biological significance, and handling, tailored for professionals in the scientific community.

Core Compound Identity and Physicochemical Properties

3,5-Dichlorophenyl methyl sulphone, with the CAS number 22821-89-2, is a chlorinated aromatic sulfone.^[1] Its core structure consists of a benzene ring substituted with two chlorine atoms at the 3 and 5 positions and a methyl sulfonyl group ($-\text{SO}_2\text{CH}_3$) at the 1 position. This substitution pattern dictates its chemical reactivity and biological interactions.

The compound is commercially available, typically with a purity of 98% or higher, and is categorized as a research chemical for laboratory use.^{[1][2]} It is primarily intended for professional manufacturing and research, not for direct consumer or medical applications.^[1]

Table 1: Physicochemical Properties of **3,5-Dichlorophenyl Methyl Sulphone**

Property	Value	Source(s)
CAS Number	22821-89-2	[1][3]
Molecular Formula	C ₇ H ₆ Cl ₂ O ₂ S	[1]
Molecular Weight	225.1 g/mol	[1]
Synonyms	1,3-Dichloro-5-(methylsulfonyl)benzene, 3,5-DCPMS	[4][5]
Purity (Typical)	≥98%	[1]
SMILES Code	O=S(C1=CC(Cl)=CC(Cl)=C1)(C)=O	[3]
Storage Conditions	Room temperature, sealed in a dry environment	[1][3]

Note: Specific experimental data such as melting point, boiling point, and solubility are not consistently reported in publicly available literature. Researchers should perform their own characterization or consult supplier-specific documentation.

Synthesis Pathway: A Representative Method

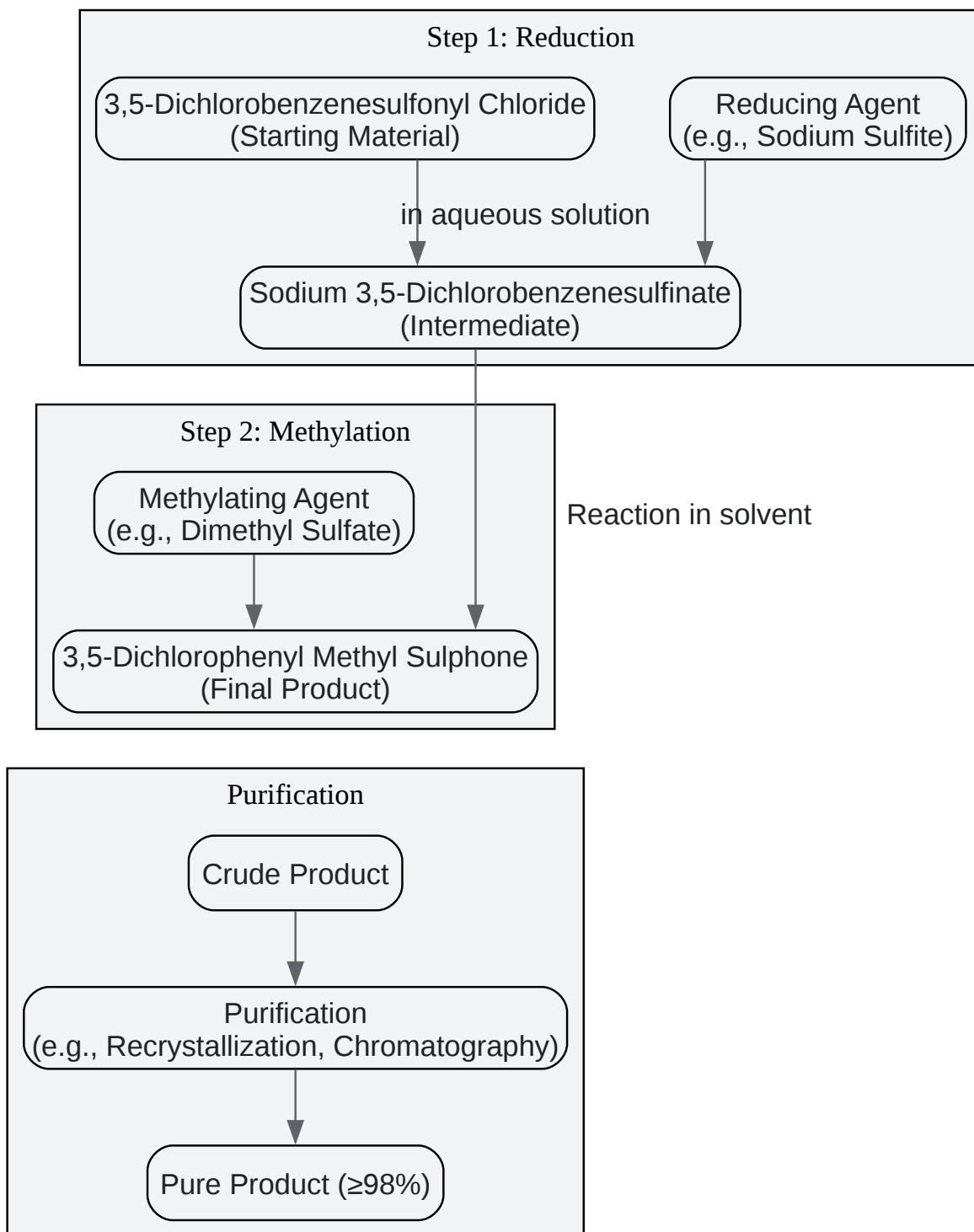
While a specific, detailed synthesis protocol for **3,5-Dichlorophenyl methyl sulphone** is not widely published, a plausible and efficient route can be extrapolated from general methods for preparing aryl methyl sulfones.[6] A common approach involves the reaction of a corresponding sulfonyl chloride with a methylating agent. A more direct route starts from 3,5-dichlorobenzenesulfonyl chloride.

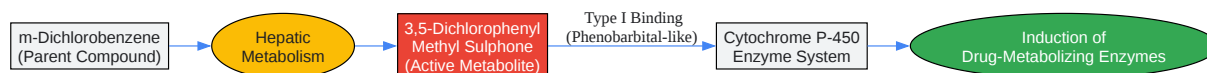
A generalized two-step method starting from a substituted benzenesulfonyl chloride has been reported to have yields over 85%, making it suitable for scalable production.[6] This process involves:

- **Reduction:** The substituted benzenesulfonyl chloride is reduced to a phenyl-sulfinic acid intermediate.

- Methylation: The intermediate is then methylated, for example, using dimethyl sulfate, to yield the final phenyl methyl sulfone derivative.[\[6\]](#)

Below is a conceptual workflow for this synthesis.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. calpaclab.com [calpaclab.com]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. 22821-89-2|3,5-Dichlorophenyl Methyl Sulphone|BLD Pharm [bldpharm.com]
- 4. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 22821-89-2 Name: 1,3-dichloro-5-(methylsulphonyl)benzene [xixisys.com]
- 5. 3,5-dichlorophenyl methyl sulfone - MeSH - NCBI [ncbi.nlm.nih.gov]
- 6. CN102924347A - Preparation method of phenyl methyl sulphone derivatives - Google Patents [patents.google.com]
- To cite this document: BenchChem. [3,5-Dichlorophenyl methyl sulphone CAS 22821-89-2 properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1206587#3-5-dichlorophenyl-methyl-sulphone-cas-22821-89-2-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com